

# molecular weight and formula of trans-4-octene

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## Compound of Interest

Compound Name: *trans-4-Octene*  
Cat. No.: B086139

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## Core Molecular Data

The essential molecular details of **trans-4-octene** are presented below. This information is foundational for a variety of experimental and theoretical applications, including reaction stoichiometry, analytical characterization, and molecular modeling.

Identifier	Value
Chemical Formula	C8H16[1][2][3][4]
Molecular Weight	112.21 g/mol [2][4]
Linear Formula	CH3CH2CH2CH=CHCH2CH2CH3
CAS Number	14850-23-8[1][2][3]

## Experimental Protocols:

The determination of the molecular formula and weight of a compound like **trans-4-octene** is typically achieved through a combination of mass spectrometry and elemental analysis.

- **Mass Spectrometry:** This technique provides a precise mass-to-charge ratio of the molecular ion, which directly gives the molecular weight. High-resolution mass spectrometry can further help in confirming the elemental composition.
- **Elemental Analysis:** This method determines the percentage composition of the constituent elements (carbon and hydrogen in this case). The empirical formula is derived from these

percentages, and in conjunction with the molecular weight from mass spectrometry, the molecular formula is confirmed.

Due to the fundamental and well-established nature of this compound, detailed experimental protocols for its basic characterization are not typically published in contemporary research literature but are standard procedures in analytical chemistry.

Visualizations:

As this guide pertains to the intrinsic molecular properties of a single, small molecule and does not describe a signaling pathway, experimental workflow, or logical relationship, a Graphviz diagram is not applicable.

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## References

- 1. trans-4-Octene 99.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 2. scbt.com [scbt.com]
- 3. trans-4-Octene, 97% 10 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 4. 4-Octene, (E)- [webbook.nist.gov]
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